Application Note: Analytical Standard Development for 10(14)-Cadinene-4,11-diol

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Compound of Interest	
Compound Name:	*10(14)-Cadinene-4,11-diol*
CAS No.:	*658062-23-8*
Cat. No.:	*B1160453*

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Executive Summary

This application note details the workflow for establishing a Reference Standard for **10(14)-Cadinene-4,11-diol** (CAS: 658062-23-8), a bioactive sesquiterpenoid found in Eupatorium adenophorum (Crofton weed).[1] While known for its antifungal properties against Sclerotium rolfsii and Rhizoctonia solani [1], the lack of commercial analytical standards hinders pharmacological profiling.

This guide addresses the specific challenge of this molecule: weak UV chromophores. The exocyclic double bond at C10(14) provides minimal UV absorption (>210 nm), rendering standard UV-Vis detection unreliable for purity assessment.[1] This protocol establishes HPLC-ELSD (Evaporative Light Scattering Detection) as the primary quantification method, supported by GC-MS (silylated) for orthogonal verification.[1]

Chemical Identity & Properties

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Property	Specification
Chemical Name	10(14)-Cadinene-4,11-diol
Skeleton	Cadinane (Bicyclic sesquiterpene)
CAS Number	658062-23-8
Molecular Formula	$C_{15}H_{26}O_2$
Molecular Weight	238.37 g/mol
Key Functional Groups	Tertiary alcohol (C4), Tertiary alcohol (C11), Exocyclic double bond (C10=C14)
Polarity	Moderate (Diol functionality increases polarity vs. hydrocarbon cadinenes)
Solubility	Soluble in MeOH, ACN, EtOAc; Sparingly soluble in water.[1][2]

Isolation & Purification Protocol (Standard Manufacturing)

To develop a primary standard, the compound must first be isolated with >98% purity. We utilize Eupatorium adenophorum leaves as the biomass source.[3]

Extraction Workflow

Objective: Maximize yield while minimizing chlorophyll co-extraction.

- Biomass Prep: Air-dry E. adenophorum leaves in shade (avoid UV degradation). Grind to a coarse powder (40 mesh).
- Maceration: Extract 1.0 kg powder with Ethyl Acetate (EtOAc) (1:5 w/v) for 48 hours at room temperature.
    - Expert Insight: Avoid Methanol initially. EtOAc is more selective for sesquiterpenes and leaves behind highly polar glycosides and sugars, simplifying downstream silica chromatography.

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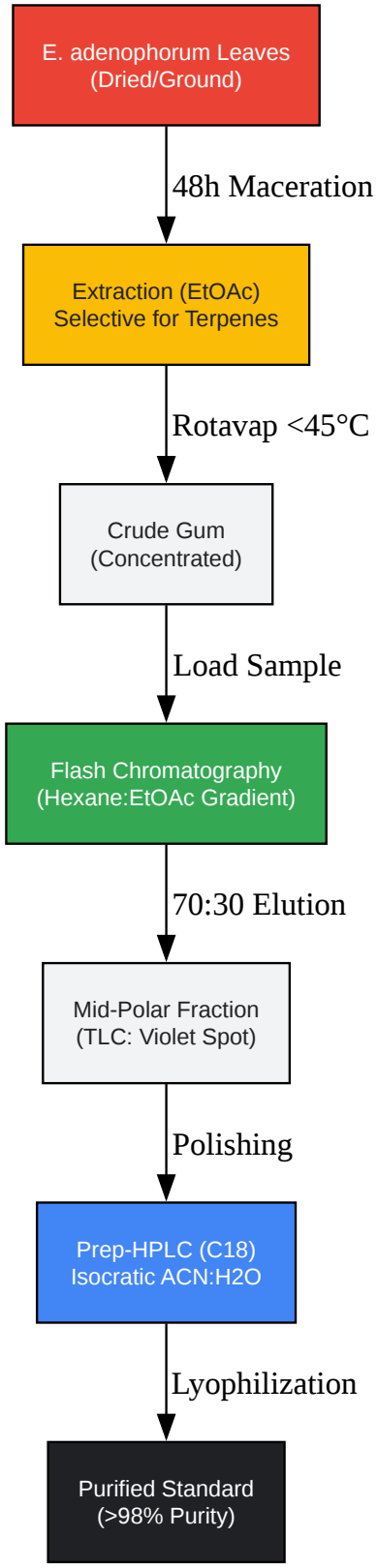
- Concentration: Evaporate solvent under reduced pressure (Rotavap) at <45°C to yield the crude gum.

Purification Strategy (Flash to Prep-HPLC)

The crude extract contains complex cadinene mixtures (e.g., 9-oxo-ageraphorone).[1]

- Step 1: Silica Gel Flash Chromatography (Open Column)
  - Stationary Phase: Silica gel (230–400 mesh).
  - Mobile Phase: Gradient of Hexane:EtOAc (95:5 → 60:40).
  - Fractionation: Collect fractions. **10(14)-Cadinene-4,11-diol** typically elutes in the mid-polarity region (approx. 70:30 Hex:EtOAc) due to the two hydroxyl groups.[1] Monitor via TLC (Vanillin-H_2SO_4 reagent; spot turns violet/blue).[1]
- Step 2: Preparative HPLC (Polishing)
  - Column: C18 Prep Column (e.g., 250 x 21.2 mm, 5 µm).
  - Mobile Phase: Isocratic Acetonitrile:Water (45:[1]55) or Methanol:Water (60:40).
  - Flow Rate: 15 mL/min.
  - Detection: UV 205 nm (monitor) + Fraction collection based on time windows.
  - Note: Since UV is weak, inject a high concentration (50 mg/mL). Collect the major peak.

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Figure 1: Isolation workflow from biomass to purified reference material.

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Structural Characterization (Identification)[1][2][3][4][5][6][7]

Before use as a standard, the structure must be unequivocally confirmed.

Mass Spectrometry (LC-MS/MS)

- Ionization: ESI (Positive mode) or APCI (preferred for neutral terpenes).
- Key Signals:
  - $[M+H]^+$: m/z 239.
  - $[M+Na]^+$: m/z 261.
  - Water Loss: Prominent fragment $[M+H - H_2O]^+$ at m/z 221 and $[M+H - 2H_2O]^+$ at m/z 203 (characteristic of diols).[1]

Nuclear Magnetic Resonance (NMR)

Solvent: $CDCl_3$.

- ^1H NMR Diagnostic Signals:
  - Exocyclic Methylene: Two singlets around δ 4.6–4.8 ppm (C14 protons).
  - Methyls: Three methyl singlets (C12, C13, C15) typically around δ 1.1–1.3 ppm (shifted downfield due to -OH proximity).
  - Carbinol Protons: If the -OH is secondary, look for signals ~3.5-4.0 ppm.[1] However, in 4,11-diol, both -OH are often tertiary (depending on specific stereochemistry), meaning no carbinol protons will be observed, only the methyls attached to the oxygenated carbons.
- ^{13}C NMR:
  - Olefinic Carbons: Quaternary C10 (~150 ppm) and Methylene C14 (~105-110 ppm).[1]
  - Oxygenated Carbons: Two quaternary carbons around δ 70–75 ppm.

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Analytical Method Development (Quantification)

This is the core requirement for using the molecule as a standard in drug development.

The Detection Challenge

10(14)-Cadinene-4,11-diol lacks a conjugated π-system.[1]

- UV at 254 nm: Effectively invisible.
- UV at 210 nm: Detectable but prone to interference from solvents and matrix impurities.
- Solution: Use ELSD (Evaporative Light Scattering Detector) or CAD (Charged Aerosol Detector). These are "universal" detectors for non-volatile analytes and do not rely on chromophores.

Recommended HPLC-ELSD Protocol

This method is self-validating (mass balance) and robust.[1]

Parameter	Condition
System	HPLC with ELSD (Drift Tube Temp: 50°C, Gain: 8)
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 3.5 µm)
Mobile Phase A	Water (Milli-Q)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Injection Vol	10 µL
Column Temp	30°C

Gradient Program:

- 0–2 min: 20% B (Equilibration)[1]

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- 2–20 min: 20% → 90% B (Linear Gradient)[1]
- 20–25 min: 90% B (Wash)[1]
- 25–30 min: 20% B (Re-equilibration)

Why this works: The gradient starts low to retain the polar diol, then ramps up to elute it. The diol typically elutes around 12–15 minutes. ELSD detects the solid particles after solvent evaporation, providing a peak proportional to mass.

Orthogonal Method: GC-MS (Derivatization Required)

To confirm purity without LC matrix effects, use GC.

- Derivatization: React 1 mg standard with 50 µL BSTFA + 1% TMCS (60°C, 30 min). This converts the -OH groups to Trimethylsilyl (TMS) ethers, improving volatility.
- Column: DB-5ms (30 m x 0.25 mm).[1]
- Temp Program: 60°C (1 min) → 10°C/min → 280°C.
- Result: Look for the di-TMS derivative (MW = 238 + 144 = 382).[1]

Validation Parameters (ICH Q2 Guidelines)

When establishing this as a "Reference Standard," you must validate the method.

- Specificity: Inject a blank (solvent) and the E. adenophorum crude extract. Ensure the **10(14)-Cadinene-4,11-diol** peak is baseline resolved (Resolution > 1.5) from nearest neighbors (e.g., 9-oxo-ageraphorone).[1]
- Linearity (ELSD Warning): ELSD response is non-linear (log-log relationship).
  - Equation:

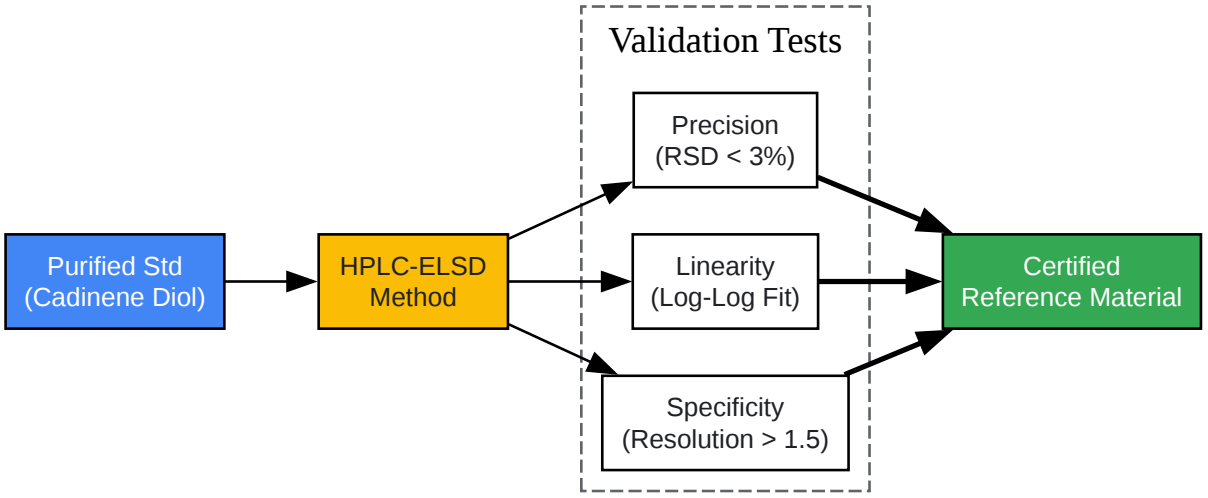
    [1]
  - Range: Prepare 5 levels (e.g., 0.05 mg/mL to 1.0 mg/mL).

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- Acceptance:

  on the log-log plot.[1]

- Precision: Inject the standard (0.5 mg/mL) 6 times. RSD of retention time should be <1.0%; RSD of Area should be <3.0% (ELSD is slightly noisier than UV).



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Figure 2: Validation logic for certifying the analytical standard.

Stability & Storage

Sesquiterpene diols are susceptible to:

- Dehydration: Acidic conditions can catalyze the elimination of water, forming cadinenes or calamenes (aromatization).

  - Protocol: Store in amber glass vials to prevent photo-oxidation.[1]

  - Solvent: Store dry (lyophilized) at -20°C. If in solution, use neutral solvents (Methanol) and avoid acidic buffers.[1]

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